

Solubility of N-Boc-Dolaproine in Organic Solvents: An In-depth Technical Guide

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Compound of Interest

Compound Name: *N-Boc-dolaproine*

Cat. No.: *B032731*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **N-Boc-dolaproine**, a key synthetic intermediate for the potent antineoplastic agent Dolastatin 10. Understanding the solubility of this compound in various organic solvents is critical for its synthesis, purification, and formulation in drug development processes. This document summarizes available solubility data, details experimental protocols for solubility determination, and provides insights into the relevant biological pathways and synthetic workflows.

Quantitative Solubility Data

Precise quantitative solubility data for **N-Boc-dolaproine** in a range of common organic solvents is not extensively available in published literature. However, qualitative information and data for structurally analogous compounds can provide valuable guidance.

One commercially available source indicates that **N-Boc-dolaproine** is soluble in dimethyl sulfoxide (DMSO) at a concentration of 100 mg/mL (348.00 mM); however, this may require ultrasonication to achieve, and the use of fresh, non-hygroscopic DMSO is recommended.

To offer a more comprehensive, albeit estimated, perspective, the following table presents quantitative solubility data for N-Boc-L-proline, a structurally similar Boc-protected amino acid. These values can serve as a useful proxy for estimating the solubility of **N-Boc-dolaproine**. The data was obtained using a static gravimetric method at a temperature of 298.15 K (25 °C).

Table 1: Solubility of N-Boc-L-proline in Various Organic Solvents at 298.15 K

Organic Solvent	Solubility (g/100g of solvent)
Methanol	105.7
Ethanol	69.3
n-Propanol	47.9
Isopropanol	41.2
n-Butanol	33.1
Dichloromethane	13.5
Acetone	118.9
Ethyl Acetate	26.9
Acetonitrile	14.2

Note: This data is for N-Boc-L-proline and should be used as an estimation for the solubility of **N-Boc-dolaproine**. Actual solubility may vary.

Experimental Protocols for Solubility Determination

For researchers requiring precise solubility data for **N-Boc-dolaproine** in specific solvent systems, the following experimental protocol, based on the widely accepted shake-flask method, is recommended.[\[1\]](#)

Objective: To determine the equilibrium solubility of **N-Boc-dolaproine** in a selected organic solvent at a constant temperature.

Materials:

- **N-Boc-dolaproine** (solid)
- Selected organic solvent(s) of high purity
- Sealed, temperature-controlled containers (e.g., glass vials or flasks)

- Orbital shaker or magnetic stirrer in a temperature-controlled environment
- Centrifuge
- Syringe filters (chemically inert, e.g., PTFE, with a pore size of 0.22 μm or 0.45 μm)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV) or a gravimetric analysis setup (analytical balance, evaporation dish)
- Volumetric glassware

Procedure:

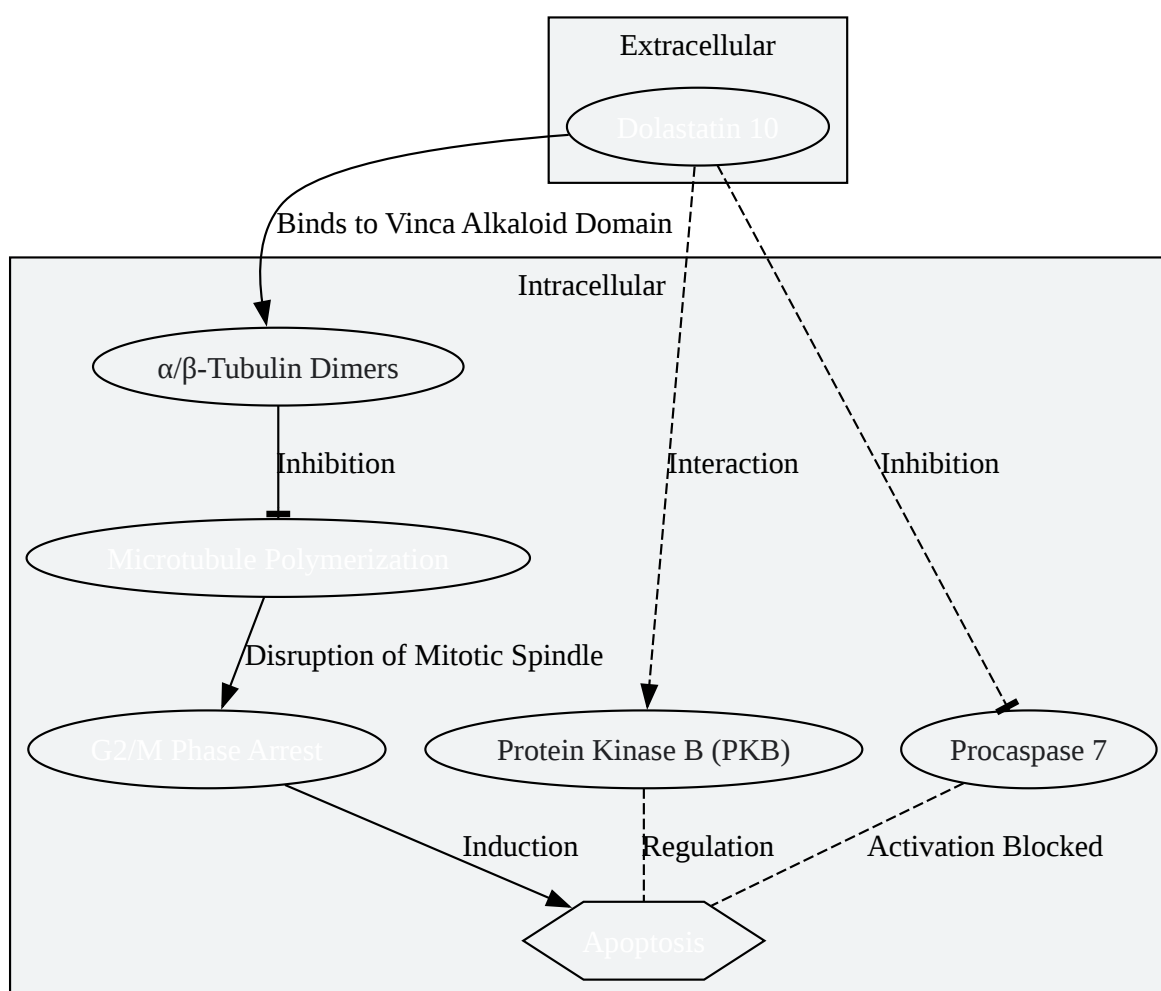
- Preparation of a Saturated Solution:
 - Add an excess amount of solid **N-Boc-dolaproine** to a pre-weighed, sealed container. The presence of undissolved solid after the equilibration period is essential to ensure saturation.
 - Add a known volume or weight of the selected organic solvent to the container.
 - Seal the container tightly to prevent solvent evaporation.
- Equilibration:
 - Place the container in a temperature-controlled environment (e.g., an incubator shaker or a water bath on a stirrer).
 - Agitate the mixture at a constant temperature for a sufficient duration to allow the system to reach equilibrium. A period of 24 to 72 hours is typically recommended.
- Phase Separation:
 - After equilibration, cease agitation and allow the undissolved solid to settle.
 - To ensure complete separation of the solid from the saturated solution, centrifuge the container at a moderate speed.

- Carefully withdraw a sample of the clear supernatant using a syringe.
- Filter the supernatant through a chemically inert syringe filter to remove any remaining solid particles.
- Quantification of Solute:
 - HPLC Method (Recommended):
 - Prepare a series of standard solutions of **N-Boc-dolaproine** of known concentrations in the same organic solvent.
 - Generate a calibration curve by injecting the standard solutions into the HPLC system and recording the peak areas.
 - Inject a known volume of the filtered, saturated solution into the HPLC system.
 - Determine the concentration of **N-Boc-dolaproine** in the sample by comparing its peak area to the calibration curve.
 - Gravimetric Method:
 - Accurately weigh a clean, dry evaporation dish.
 - Carefully transfer a known volume or weight of the filtered, saturated solution to the evaporation dish.
 - Evaporate the solvent under a gentle stream of inert gas or in a vacuum oven at a temperature below the decomposition point of **N-Boc-dolaproine**.
 - Once the solvent is completely removed, re-weigh the evaporation dish containing the solid residue.
 - The difference in weight corresponds to the mass of **N-Boc-dolaproine** dissolved in the known volume or weight of the solvent.
- Data Reporting:

- Express the solubility in appropriate units, such as mg/mL, g/L, or mol/L, and specify the temperature at which the measurement was performed.

Signaling Pathway of Dolastatin 10

N-Boc-dolaproine is a crucial component of Dolastatin 10, a potent antimitotic agent. The cytotoxic activity of Dolastatin 10 is primarily attributed to its interaction with tubulin, a key protein in the formation of microtubules.

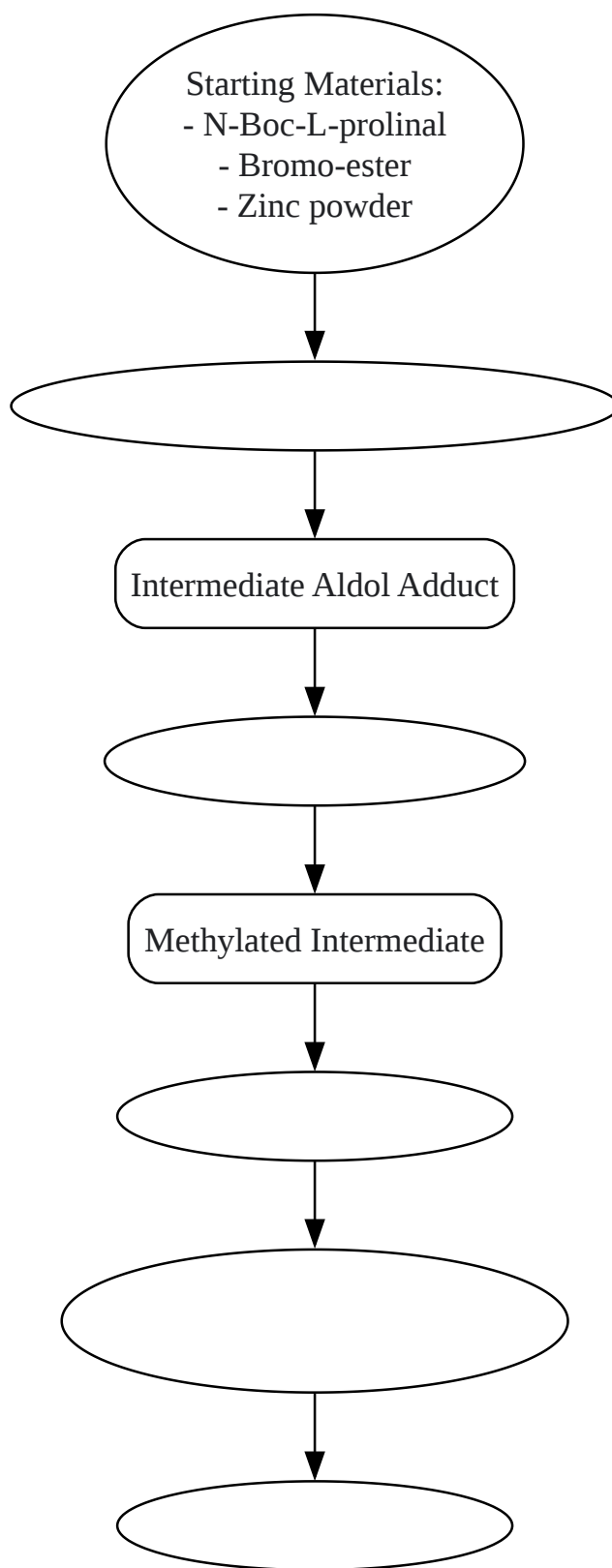


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Caption: Mechanism of Action of Dolastatin 10.

Experimental Workflow: Synthesis of N-Boc-Dolaproine

The synthesis of **N-Boc-dolaproine** typically involves a multi-step process. A generalized workflow based on patent literature is outlined below. This process often starts from N-Boc-L-prolinal and involves a Reformatsky-type reaction followed by methylation and hydrolysis.



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Caption: Generalized Synthesis Workflow for **N-Boc-Dolaproine**.

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References

- 1. CAS 13734-41-3: Boc-L-valine | CymitQuimica [cymitquimica.com]
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